

Application Notes and Protocols for KTC1101

Efficacy Testing in Syngeneic Mouse Models

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Compound of Interest

Compound Name: KTC1101
CAS No.: 100823-03-8
Cat. No.: B1226338

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For Researchers, Scientists, and Drug Development Professionals

Introduction

These application notes provide a comprehensive overview and detailed protocols for evaluating the efficacy of **KTC1101**, a novel pan-PI3K inhibitor, in syngeneic mouse models. **KTC1101** exhibits a dual mechanism of action by directly inhibiting tumor cell proliferation and modulating the tumor microenvironment to enhance anti-tumor immunity.^{[1][2]} Syngeneic models, which utilize immunocompetent mice, are essential for assessing the full therapeutic potential of immuno-oncology agents like **KTC1101**, particularly in combination with immune checkpoint inhibitors such as anti-PD-1 antibodies.^{[1][2]}

The following sections detail the in vivo efficacy of **KTC1101** as a monotherapy and in combination with anti-PD-1 therapy in the B16 melanoma and S24 syngeneic models.^[1] Quantitative data are presented in tabular format for clear comparison, and detailed experimental protocols are provided to ensure reproducibility.

Data Presentation

KTC1101 Monotherapy Efficacy

Table 1: Efficacy of **KTC1101** Monotherapy in B16 Melanoma Syngeneic Model

Treatment Group	Dose & Schedule	Mean Tumor Volume (Day 14, mm ³) ± SEM	Tumor Growth Inhibition (%)	Median Survival (Days)	Increase in Median Survival (%)
Vehicle	N/A	2500 ± 300	-	21	-
KTC1101	50 mg/kg, PO, daily	1500 ± 250	40	28	33.3
KTC1101	100 mg/kg, PO, daily	800 ± 150	68	35	66.7

Note: Data are estimated from graphical representations in the source material and are intended for illustrative purposes.

Table 2: Efficacy of **KTC1101** Monotherapy in S24 Syngeneic Model

Treatment Group	Dose & Schedule	Mean Tumor Volume (Day 21, mm ³) ± SEM	Tumor Growth Inhibition (%)
Vehicle	N/A	1800 ± 200	-
KTC1101	100 mg/kg, PO, daily	750 ± 100	58.3

Note: Data are estimated from graphical representations in the source material and are intended for illustrative purposes.

KTC1101 and anti-PD-1 Combination Efficacy

Table 3: Efficacy of **KTC1101** and anti-PD-1 Combination Therapy in B16 Melanoma Syngeneic Model

Treatment Group	Dose & Schedule	Mean Tumor Volume (Day 14, mm ³) ± SEM	Tumor Growth Inhibition (%)	Median Survival (Days)	Increase in Median Survival (%)
Vehicle	N/A	2500 ± 300	-	21	-
anti-PD-1	250 µg/mouse , IP, twice weekly	2000 ± 280	20	25	19
KTC1101	100 mg/kg, PO, daily	800 ± 150	68	35	66.7
KTC1101 + anti-PD-1	100 mg/kg PO daily + 250 µg/mouse IP twice weekly	300 ± 80	88	45	114.3

Note: Data are estimated from graphical representations in the source material and are intended for illustrative purposes.

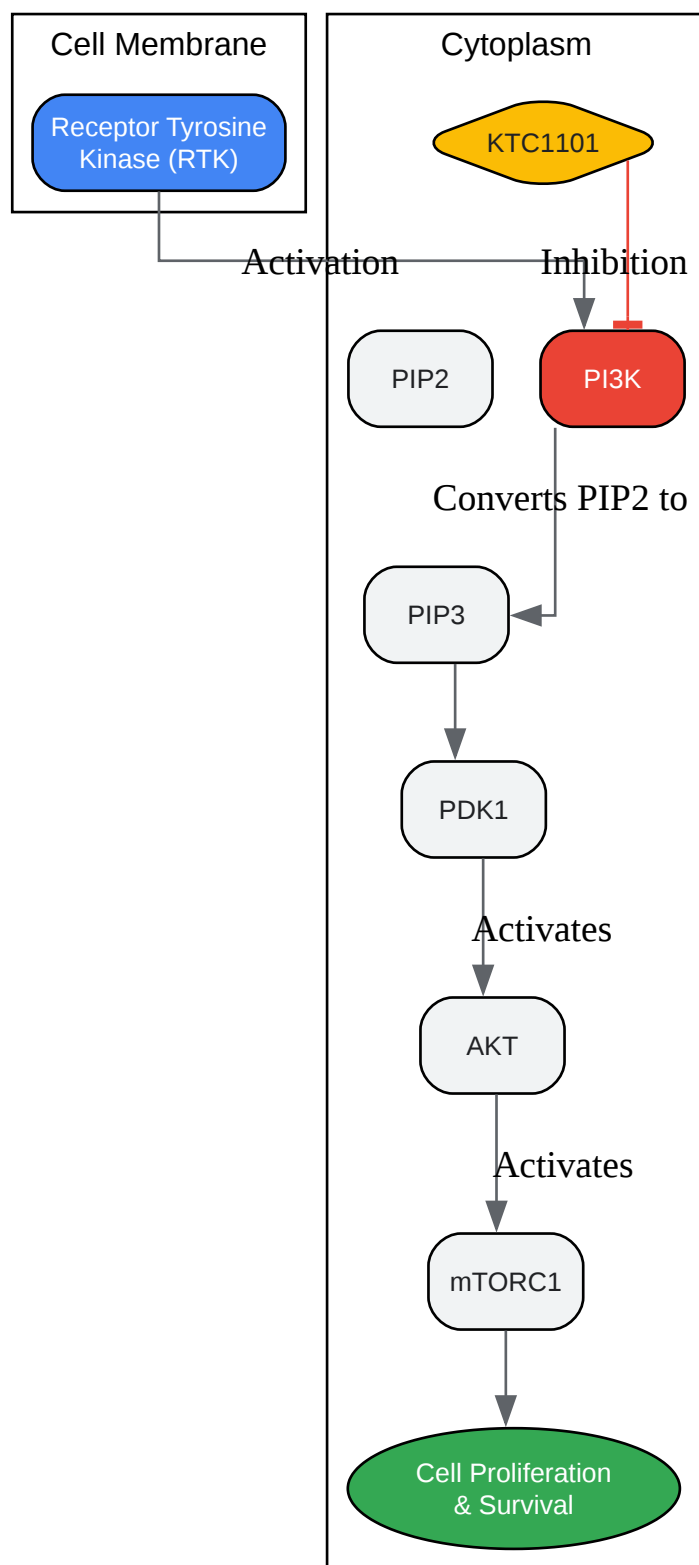
Immune Cell Infiltration in B16 Tumors

Table 4: Effect of **KTC1101** on Tumor-Infiltrating Immune Cells in B16 Melanoma Model

Treatment Group	CD8+ T cells (% of CD3+ cells)	Regulatory T cells (Tregs, % of CD4+ cells)	CD8+/Treg Ratio
Vehicle	15 ± 2	25 ± 3	0.6
KTC1101 (100 mg/kg)	35 ± 4	10 ± 2	3.5

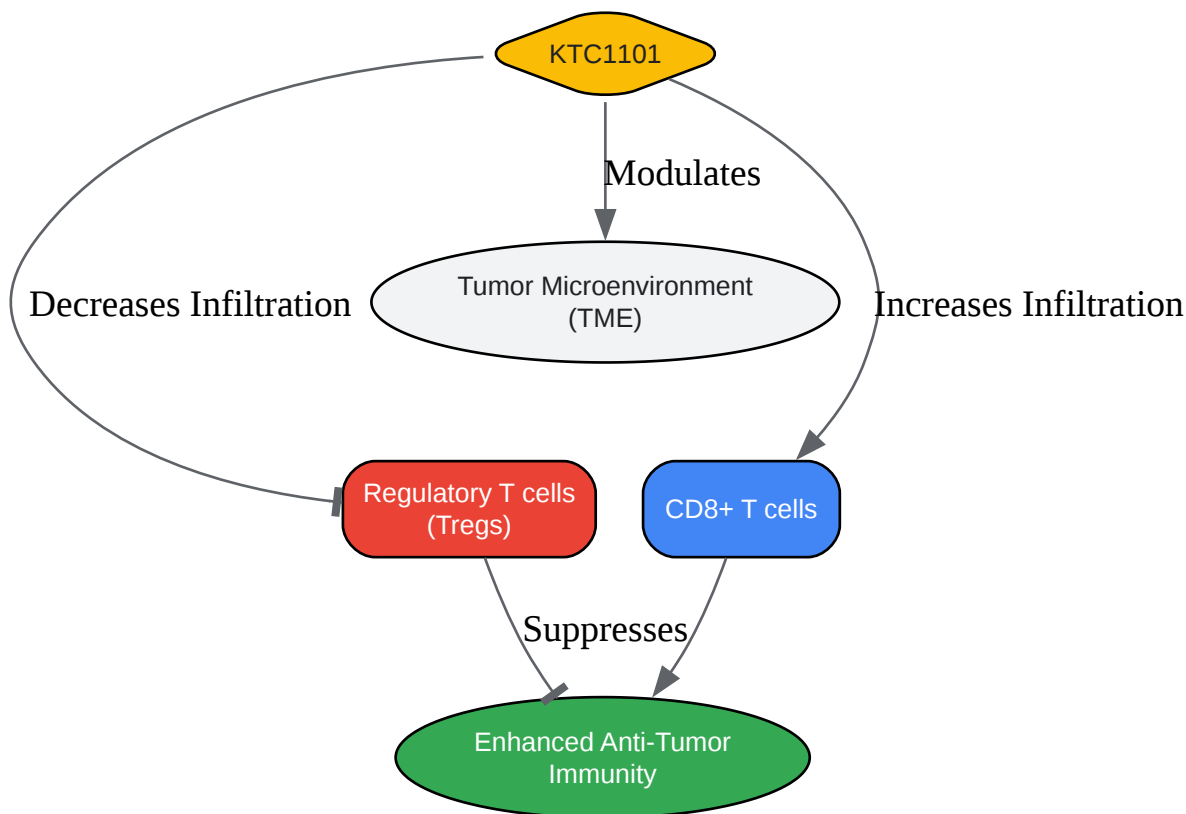
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Signaling Pathway Diagrams



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Caption: **KTC1101** inhibits the PI3K/AKT/mTOR signaling pathway.

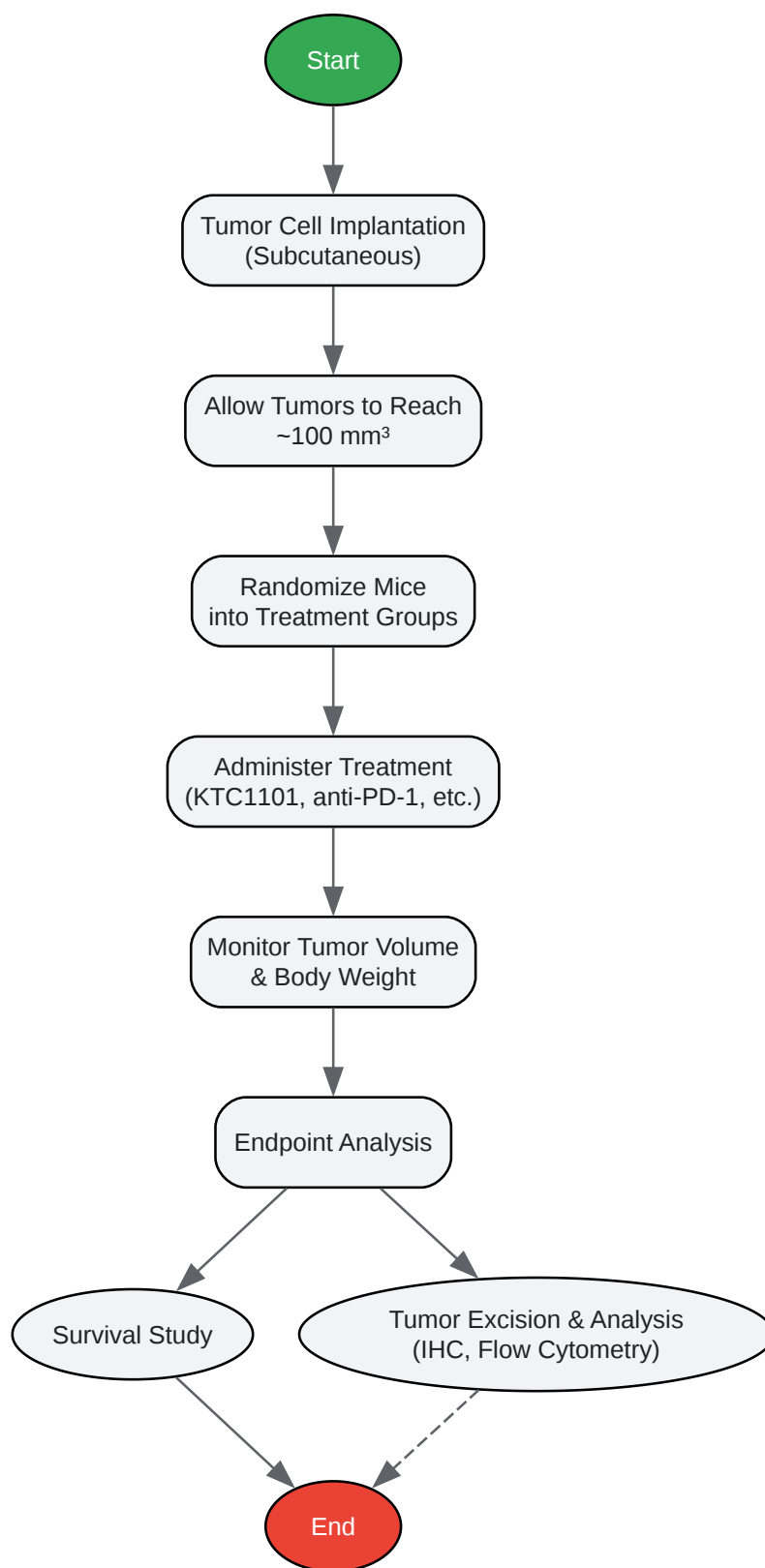


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Caption: **KTC1101** modulates the tumor microenvironment.

Experimental Protocols

Experimental Workflow



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Caption: General workflow for syngeneic mouse model efficacy studies.

Protocol 1: Syngeneic Tumor Model Establishment

- Cell Culture:
 - Culture B16-F10 (melanoma) or S24 (carcinoma) cells in DMEM supplemented with 10% Fetal Bovine Serum (FBS) and 1% Penicillin-Streptomycin.
 - Maintain cells in a 37°C incubator with 5% CO₂.
 - Harvest cells during the logarithmic growth phase using trypsin-EDTA.
- Cell Preparation for Injection:
 - Wash the harvested cells twice with sterile, serum-free PBS.
 - Resuspend the cell pellet in sterile PBS at a concentration of 2.5×10^6 cells/mL for B16 cells.[\[1\]](#)
 - Keep the cell suspension on ice until injection.
- Subcutaneous Injection:
 - Use 4-5 week old male C57BL/6 mice.[\[1\]](#)
 - Anesthetize the mice using isoflurane.
 - Shave the right lateral flank of each mouse.
 - Inject 100 μ L of the cell suspension (containing 2.5×10^5 cells) subcutaneously into the shaved flank using a 27-gauge needle.[\[1\]](#)
 - Monitor the mice until they have recovered from anesthesia.

Protocol 2: KTC1101 and anti-PD-1 Administration

- Tumor Growth Monitoring:
 - Begin measuring tumor volume approximately 5-7 days post-implantation.

- Use digital calipers to measure the length (L) and width (W) of the tumors every 2-3 days.
- Calculate tumor volume using the formula: $\text{Volume} = (L \times W^2) / 2$.
- Once tumors reach an average volume of approximately 100 mm³, randomize the mice into treatment groups.[\[1\]](#)
- **KTC1101 Administration:**
 - Prepare **KTC1101** in a vehicle solution suitable for oral administration.
 - Administer **KTC1101** via oral gavage at the desired dose (e.g., 50 or 100 mg/kg).[\[1\]](#)
 - For continuous dosing, administer daily. For intermittent dosing, a schedule of 3 days on, 4 days off can be used.[\[1\]](#)
- **Anti-PD-1 Administration:**
 - Dilute the anti-mouse PD-1 antibody (clone RPM1-14) in sterile PBS.
 - Administer 250 µg of the antibody per mouse via intraperitoneal (IP) injection.[\[1\]](#)
 - Typically, injections are performed twice a week.

Protocol 3: Efficacy Endpoint Analysis

- **Tumor Growth Inhibition:**
 - Continue monitoring tumor volume and body weight throughout the study.
 - At the study endpoint, euthanize the mice and excise the tumors.
 - Calculate Tumor Growth Inhibition (TGI) percentage using the formula: $\text{TGI (\%)} = [1 - (\text{Mean tumor volume of treated group} / \text{Mean tumor volume of vehicle group})] \times 100$.
- **Survival Analysis:**
 - In a separate cohort of mice, monitor survival daily.

- Euthanize mice when tumors reach a predetermined endpoint (e.g., 2000 mm³) or if they show signs of significant morbidity, in accordance with IACUC guidelines.
- Analyze survival data using Kaplan-Meier curves and log-rank tests.

Protocol 4: Immunohistochemistry (IHC)

- Tissue Preparation:
 - Fix excised tumors in 10% neutral buffered formalin for 24 hours.
 - Process the fixed tissues and embed in paraffin.
 - Cut 4-5 µm sections and mount on charged slides.
- Staining for CD8 and FoxP3:
 - Deparaffinize and rehydrate the tissue sections.
 - Perform heat-induced epitope retrieval using a citrate-based buffer.
 - Block endogenous peroxidase activity with 3% hydrogen peroxide.
 - Block non-specific binding with a suitable blocking serum.
 - Incubate with primary antibodies:
 - Rabbit anti-mouse CD8 (e.g., clone SP16) at a 1:100 dilution.[\[3\]](#)
 - Rabbit anti-mouse FoxP3 (e.g., clone 236A/E7) at a 1:50 dilution.[\[3\]](#)
 - Incubate with an HRP-conjugated secondary antibody.
 - Develop the signal using a DAB substrate kit.
 - Counterstain with hematoxylin.
 - Dehydrate, clear, and mount the slides.

- Image Analysis:
 - Capture images of stained sections using a brightfield microscope.
 - Quantify the number of CD8+ and FoxP3+ cells in multiple high-power fields per tumor.

Protocol 5: Flow Cytometry

- Single-Cell Suspension Preparation:
 - Excise tumors and mince them into small pieces.
 - Digest the minced tissue in a solution containing collagenase and DNase at 37°C with agitation.
 - Pass the digested tissue through a 70 µm cell strainer to obtain a single-cell suspension.
 - Lyse red blood cells using an ACK lysis buffer.
 - Wash the cells with FACS buffer (PBS with 2% FBS).
- Antibody Staining:
 - Count the cells and adjust the concentration to 1×10^7 cells/mL.
 - Block Fc receptors with an anti-CD16/32 antibody.
 - Stain for surface markers with a cocktail of fluorescently conjugated antibodies, for example:
 - CD45-PerCP-Cy5.5 (to identify immune cells)
 - CD3-FITC (to identify T cells)
 - CD4-APC (to identify helper T cells)
 - CD8-PE-Cy7 (to identify cytotoxic T cells)
 - CD25-PE (for Treg identification)

- For intracellular staining of FoxP3, fix and permeabilize the cells using a FoxP3 staining buffer set.
- Incubate with anti-FoxP3-Alexa Fluor 488.
- Wash and resuspend the cells in FACS buffer.
- Data Acquisition and Analysis:
 - Acquire data on a multicolor flow cytometer.
 - Analyze the data using appropriate software (e.g., FlowJo).
 - Gate on live, single CD45+ cells, then on CD3+ T cells, followed by CD4+ and CD8+ populations.
 - Within the CD4+ population, identify Tregs as CD25+FoxP3+.

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